

# Tyrphostin 25: A Guide to Safe Disposal in a Laboratory Setting

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential information and a step-by-step guide for the safe disposal of **Tyrphostin 25**, a widely used tyrosine kinase inhibitor. Adherence to these procedures is crucial to minimize risks and ensure compliance with safety regulations.

## **Chemical and Physical Properties**

A summary of the key quantitative data for **Tyrphostin 25** is presented below, offering a quick reference for its physical and chemical characteristics.

Property	Value	Source
Molecular Formula	C10H6N2O3	[1][2][3]
Molecular Weight	202.17 g/mol	[1][2]
CAS Number	118409-58-8	[1][2][3]
Purity	>99%	[1]
Appearance	Solid	[1]
Solubility	Soluble in ethanol and DMSO	[1]
Melting Point	250 °C	[3]
IC₅o for EGFR	3 μΜ	[1][4]
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## **Disposal Protocol**

While Safety Data Sheets (SDS) for **Tyrphostin 25** and similar compounds suggest it is not classified as a hazardous substance, proper chemical handling and disposal procedures should always be followed.[5][6][7] The following protocol outlines the recommended steps for the safe disposal of **Tyrphostin 25**.

Personal Protective Equipment (PPE) is mandatory during the entire disposal process. This includes, but is not limited to, safety goggles, lab coats, and chemical-resistant gloves.

Step 1: Waste Identification and Segregation

- Solid Waste: Collect un-used or contaminated solid Tyrphostin 25, including empty vials and contaminated lab supplies (e.g., weighing paper, pipette tips), in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing Tyrphostin 25 should be collected in a separate, sealed, and clearly labeled liquid hazardous waste container. Do not mix with other incompatible waste streams.

Step 2: Container Management

- Ensure all waste containers are in good condition, with no leaks or cracks.
- Keep containers securely closed when not in use.
- Label containers with "Hazardous Waste," the full chemical name "Tyrphostin 25," and the
  approximate concentration and quantity.

Step 3: Storage

- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Follow institutional guidelines for the temporary storage of chemical waste.

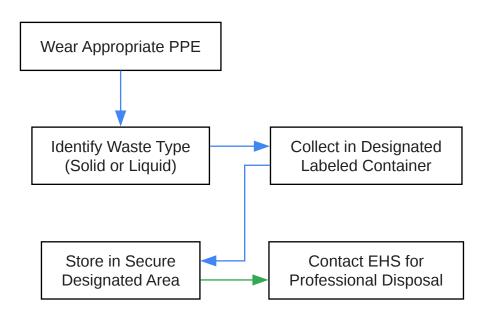
Step 4: Disposal



- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Do not dispose of **Tyrphostin 25** down the drain or in regular trash.[5]

# **Experimental Workflow for Disposal**

The following diagram illustrates the logical workflow for the proper disposal of **Tyrphostin 25**.



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Caption: Logical workflow for the safe disposal of **Tyrphostin 25**.

By adhering to these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **Tyrphostin 25**, fostering a culture of safety and compliance within the research community.

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